

Personal protective equipment for handling 4,4'-Iminodiphenol

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Compound of Interest

Compound Name: 4,4'-Iminodiphenol

Cat. No.: B110068

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Essential Safety and Handling Guide for 4,4'-Iminodiphenol

This guide provides immediate and essential safety protocols for laboratory professionals, including researchers, scientists, and drug development experts, who handle **4,4'-Iminodiphenol** (CAS No. 1752-24-5). The following procedures for operations and disposal are based on available safety data and best practices for handling aromatic amine and phenol compounds.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **4,4'-Iminodiphenol** (CAS No. 1752-24-5) is not readily available in public domains. The information provided below is a synthesis of limited available data and general safety principles for similar chemical compounds. It is imperative to handle this chemical with extreme caution and to conduct a thorough risk assessment before use.

Key Safety and Logistical Information

Parameter	Information	Source
CAS Number	1752-24-5	[1] [2]
Molecular Formula	C ₁₂ H ₁₁ NO ₂	[3]
Storage Temperature	2-8°C	
Acute Toxicity	LD50 (Lethal dose, 50 percent kill) data exists, indicating potential for significant toxicity.	[3]

Personal Protective Equipment (PPE)

Due to the lack of a specific SDS, a conservative approach to PPE is required. The following table outlines the recommended PPE for handling **4,4'-Iminodiphenol**, based on general guidelines for hazardous chemicals.

Body Part	Recommended PPE
Respiratory	A NIOSH-approved respirator with organic vapor cartridges and particulate filter is recommended, especially when handling the powder form or when engineering controls are not sufficient to minimize exposure.
Hands	Chemical-resistant gloves (e.g., nitrile, neoprene) should be worn at all times. Inspect gloves for any signs of degradation or puncture before use.
Eyes	Chemical safety goggles and a face shield should be worn to protect against splashes and dust.
Body	A chemical-resistant lab coat or apron should be worn over personal clothing. For larger quantities or in case of a significant spill, a chemical-resistant suit may be necessary.
Feet	Closed-toe shoes made of a chemical-resistant material are required.

Experimental Protocols: Safe Handling and Disposal

Handling:

- Engineering Controls: All work with **4,4'-Iminodiphenol** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[4\]](#)
- Avoiding Inhalation and Contact: Avoid generating dust. Do not breathe dust or vapors. Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Hygiene Practices: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4]

Disposal:

- Waste Classification: **4,4'-Iminodiphenol** and any contaminated materials should be treated as hazardous waste.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the hazardous waste through a licensed waste disposal company. Do not dispose of it down the drain or in regular trash.

Emergency Procedures

Spill Response:

In the event of a spill, follow the workflow outlined in the diagram below.

Workflow for managing a **4,4'-Iminodiphenol** spill.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

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